

Independent Verification of DS28120313's IC50 Value: A Comparative Guide

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Compound of Interest

Compound Name: DS28120313

Cat. No.: B15610518

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the half-maximal inhibitory concentration (IC50) of the hepcidin production inhibitor, **DS28120313**, with an alternative compound, LDN-193189. The information presented is supported by experimental data from peer-reviewed scientific literature to aid researchers in their drug development and discovery efforts.

Quantitative Data Summary

The following table summarizes the in vitro IC50 values of **DS28120313** and LDN-193189. It is important to note that while both compounds target the hepcidin production pathway, their mechanisms of action differ. **DS28120313** directly inhibits hepcidin production, whereas LDN-193189 inhibits the upstream activin receptor-like kinase (ALK) 2 and 3.

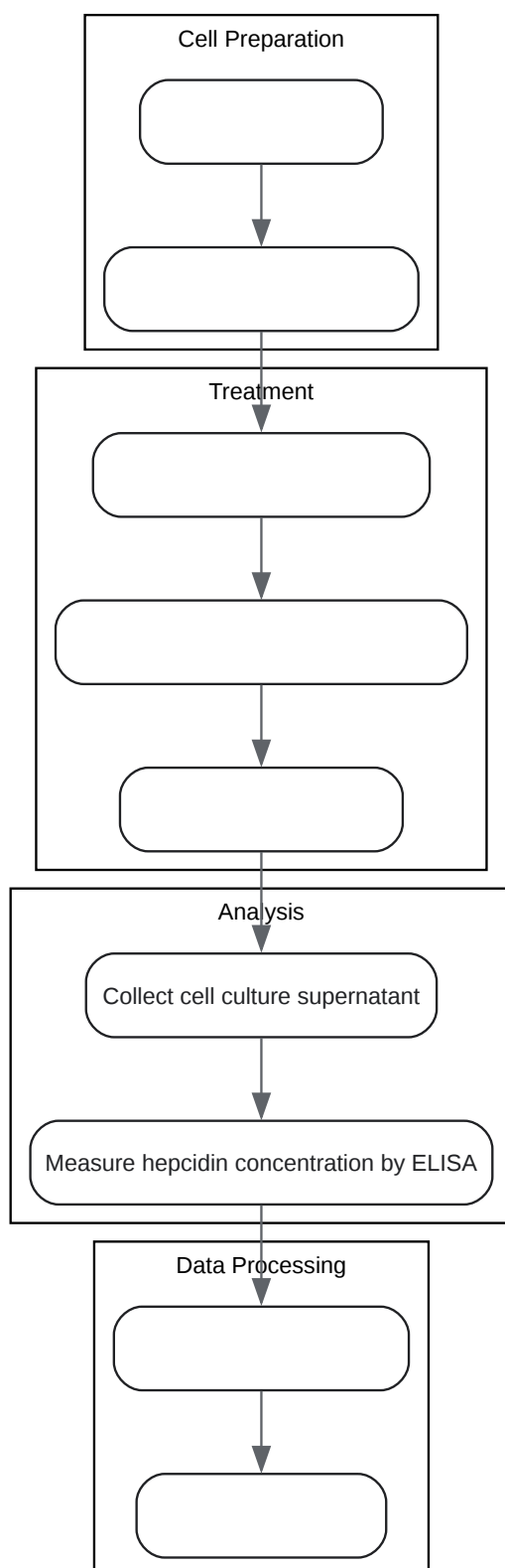
Compound	Target	IC50 Value	Cell Line	Assay Principle
DS28120313	Hepcidin Production	11 nM	HepG2 (Human Hepatoma)	Measurement of hepcidin protein levels in culture supernatant by ELISA following stimulation with Bone Morphogenetic Protein 6 (BMP6).
LDN-193189	ALK2 (ACVR1)	5 nM	Not specified	Inhibition of ALK2 kinase activity.
ALK3 (BMPR1A)	30 nM	Not specified	Inhibition of ALK3 kinase activity.	

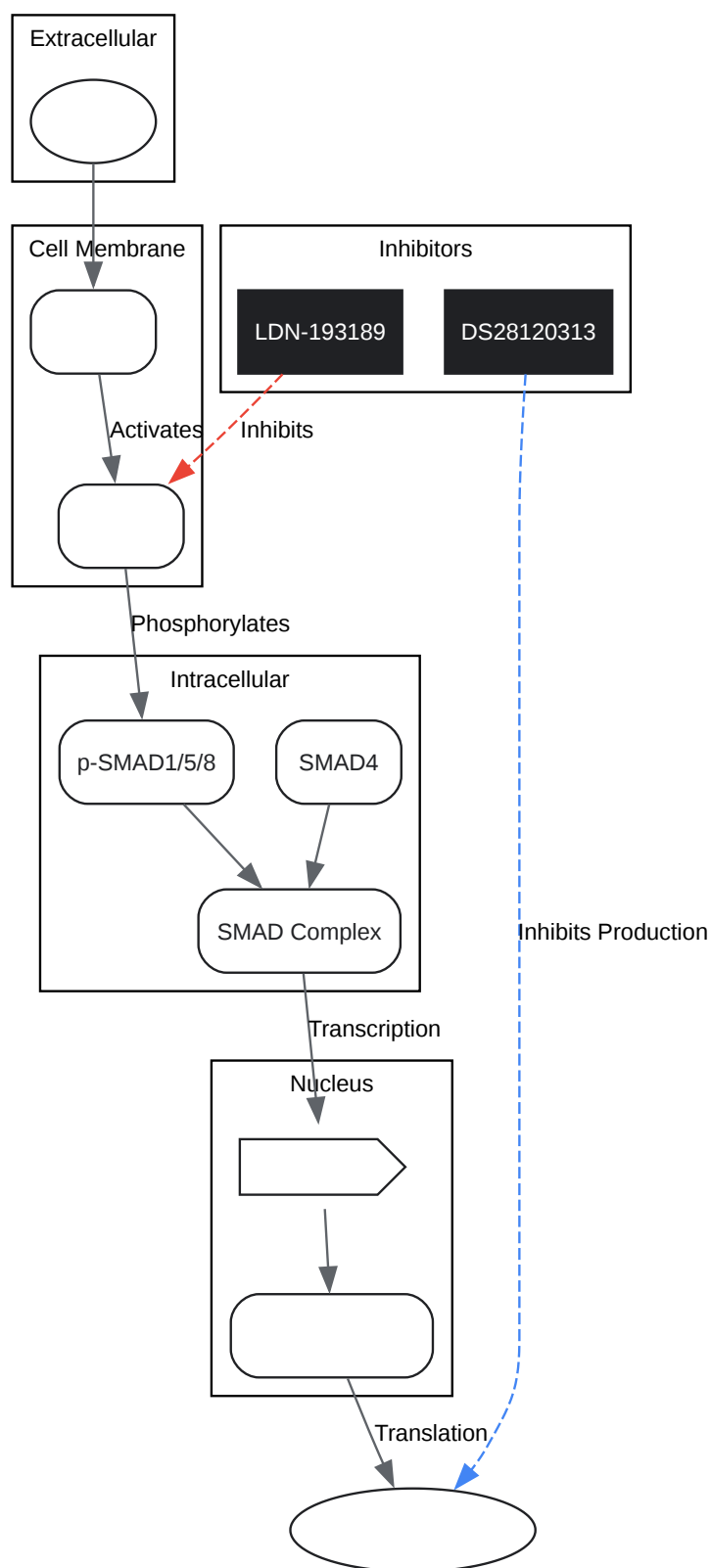
Experimental Protocols

A comprehensive understanding of the experimental conditions is crucial for the interpretation of IC50 values. Below are the detailed methodologies for determining the IC50 of hepcidin inhibitors.

General Experimental Workflow for IC50 Determination of Hepcidin Inhibitors

The following diagram illustrates a standard workflow for determining the IC50 value of a hepcidin production inhibitor in a cell-based assay.





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